

Application Notes and Protocols: AXKO-0046 Dihydrochloride in DMSO

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Compound of Interest

Compound Name: AXKO-0046 dihydrochloride

Cat. No.: B10854900

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Introduction

AXKO-0046 dihydrochloride is a potent and highly selective inhibitor of human lactate dehydrogenase B (LDHB), an enzyme implicated in cancer metabolism.^{[1][2][3][4][5]} With an EC₅₀ value of 42 nM, this indole derivative demonstrates uncompetitive inhibition with respect to both NADH and pyruvate.^{[1][2][3][6][7]} Its unique mechanism involves binding to a novel allosteric site on the LDHB tetramer, rather than the catalytic active site, making it a valuable tool for investigating LDHB-associated pathways.^{[3][7][8]} These application notes provide detailed protocols for the preparation and handling of **AXKO-0046 dihydrochloride** solutions in dimethyl sulfoxide (DMSO) for in vitro research applications.

Quantitative Data Presentation

The solubility and stock solution parameters for **AXKO-0046 dihydrochloride** (Molecular Weight: 448.47 g/mol) in DMSO are summarized below.^[4]

Parameter	Value	Source
Solubility in DMSO	10 mM	^[9]
Storage of Stock Solution	2 weeks at 4°C; 6 months at -80°C	^[8]

Stock Solution Preparation Guide (for DMSO)

Desired Concentration	Mass of AXKO-0046 dihydrochloride for 1 mL	Mass of AXKO-0046 dihydrochloride for 5 mL	Mass of AXKO-0046 dihydrochloride for 10 mL
1 mM	0.448 mg	2.24 mg	4.48 mg
5 mM	2.24 mg	11.2 mg	22.4 mg
10 mM	4.48 mg	22.4 mg	44.8 mg

Experimental Protocols

Preparation of a 10 mM Stock Solution of AXKO-0046 Dihydrochloride in DMSO

Materials:

- **AXKO-0046 dihydrochloride** powder
- Anhydrous or high-purity dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes

Procedure:

- **Pre-weighing Preparation:** Allow the vial of **AXKO-0046 dihydrochloride** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Carefully weigh out 4.48 mg of **AXKO-0046 dihydrochloride** powder and transfer it to a sterile microcentrifuge tube.
- **Solvent Addition:** Add 1 mL of high-purity DMSO to the tube containing the powder.

- Dissolution: Vortex the solution for 1-2 minutes to ensure complete dissolution. Gentle warming (e.g., in a 37°C water bath for a few minutes) and/or sonication can be used to aid dissolution if precipitation is observed.[\[10\]](#)
- Storage: Aliquot the 10 mM stock solution into smaller volumes in sterile, tightly sealed tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at 4°C for short-term storage (up to 2 weeks).[\[8\]](#)

Preparation of Working Solutions

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM stock solution at room temperature.
- Dilution: Prepare the desired final concentration by diluting the stock solution with the appropriate cell culture medium or assay buffer. For example, to prepare a 100 µM working solution, dilute the 10 mM stock solution 1:100.
- Mixing: Gently mix the working solution by pipetting up and down or by gentle inversion. Avoid vigorous vortexing, which can be detrimental to cells.
- Usage: It is recommended to prepare working solutions fresh for each experiment and use them on the same day.[\[10\]](#)

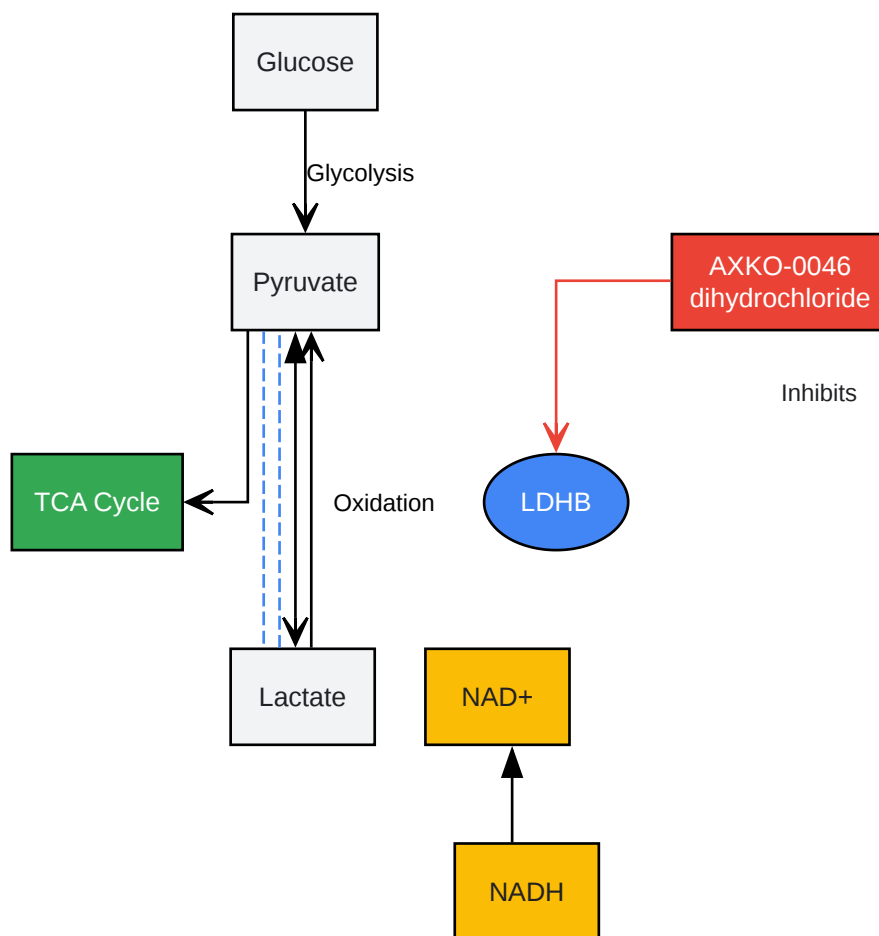
Safety and Handling

- **AXKO-0046 dihydrochloride** is for research use only and not for human or veterinary use.[\[2\]](#)[\[11\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling the compound.[\[11\]](#)
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.[\[11\]](#)
- In case of contact with skin or eyes, rinse immediately with plenty of water.[\[11\]](#)
- Consult the Safety Data Sheet (SDS) for complete safety information.[\[11\]](#)

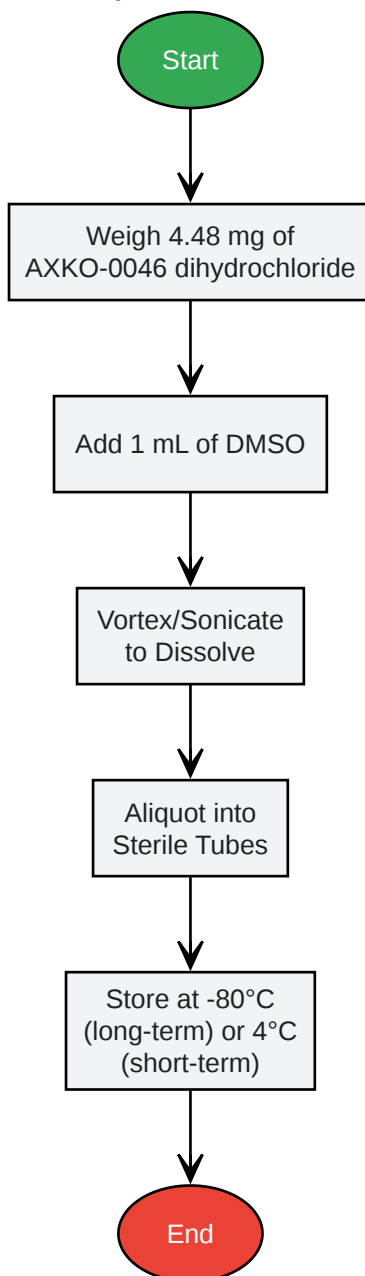
Visualization

Signaling Pathway

Role of LDHB in Cellular Metabolism



Workflow for AXKO-0046 Dihydrochloride Stock Solution Preparation



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